

An In-depth Technical Guide to the Physical Properties of 2-Ethylhexyl Acetate

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Compound of Interest

Compound Name: *2-Ethylhexyl acetate*

Cat. No.: *B091014*

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This technical guide provides a comprehensive overview of the boiling and melting points of **2-Ethylhexyl acetate**, a widely used solvent in various industrial applications, including pharmaceuticals. This document collates data from multiple sources, presents it in a clear and accessible format, and outlines the standard experimental methodologies for determining these critical physical properties.

Physical Properties of 2-Ethylhexyl Acetate

2-Ethylhexyl acetate is a colorless liquid with a characteristic sweet, fruity odor.^{[1][2]} It is recognized for its low volatility and is utilized as a solvent for a range of substances, including nitrocellulose, resins, and in lacquers.^[3]

Quantitative Data Summary

The boiling and melting points of **2-Ethylhexyl acetate** are crucial parameters for its application in various processes, influencing its behavior under different temperatures and pressures. The following table summarizes these properties as reported in the scientific literature.

Physical Property	Value	Conditions
Boiling Point	199 °C	At 1013 hPa (760 mmHg)[1][4] [5][6]
196.00 to 199.00 °C	At 760.00 mm Hg	
190-200 °C	Not specified[7]	
216 °C	Not specified[8]	
Melting Point	-92 °C	[4][5][6][9]
-93 °C	[1][10]	
-45 °C	[8][11]	

Experimental Protocols

While specific experimental reports for the determination of the boiling and melting points of **2-Ethylhexyl acetate** are not extensively detailed in publicly available literature, the following are standardized and widely accepted laboratory methods that would be employed for such a determination.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point of a compound like **2-Ethylhexyl acetate** is as follows:

- Apparatus Setup: A small quantity of **2-Ethylhexyl acetate** (a few milliliters) is placed in a test tube along with a couple of boiling chips to ensure smooth boiling. A thermometer is suspended in the test tube with the bulb positioned just above the liquid surface to measure the temperature of the vapor. The test tube is then heated in a suitable bath (e.g., an oil bath or a heating mantle) to provide uniform heating.
- Heating and Observation: The heating bath is gradually warmed. As the liquid approaches its boiling point, bubbles will begin to form and the liquid will start to boil.

- Temperature Reading: The temperature is recorded when it becomes constant, which indicates that the vapor and liquid are in equilibrium. This constant temperature is the boiling point of the liquid.[12]

Determination of Melting Point (Freezing Point)

For a pure substance, the melting point and freezing point are the same. The melting point is the temperature at which a substance changes from a solid to a liquid. For a substance that is a liquid at room temperature, like **2-Ethylhexyl acetate**, the freezing point is determined.

- Apparatus Setup: A sample of **2-Ethylhexyl acetate** is placed in a small test tube. A thermometer is immersed in the liquid.
- Cooling: The test tube is placed in a cooling bath (e.g., an ice-salt mixture or a cryostat). The sample is stirred gently and continuously with the thermometer or a separate stirrer to encourage uniform cooling and prevent supercooling.
- Observation and Data Recording: The temperature is recorded at regular intervals as the substance cools. A plateau in the cooling curve, where the temperature remains constant for a period, indicates the freezing point. This is the temperature at which the liquid and solid phases are in equilibrium.

Synthesis of 2-Ethylhexyl Acetate

2-Ethylhexyl acetate is commonly synthesized through the esterification of 2-ethylhexanol with acetic acid or via transesterification. The following diagram illustrates a common synthesis pathway.

Caption: Fischer esterification synthesis of **2-Ethylhexyl acetate**.

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